

A Comparative Guide to Au-In Intermetallic Growth Models

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Compound of Interest

Compound Name: Gold;indium

CAS No.: 12006-55-2

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This guide provides an objective comparison of a prominent model for the growth of gold-indium (Au-In) intermetallic compounds (IMCs) with supporting experimental data. The formation and growth of these IMCs are critical in various applications, including semiconductor packaging and transient liquid phase bonding. Understanding and accurately modeling their growth kinetics is essential for ensuring the reliability and performance of devices.

Au-In Intermetallic Growth Model: 1-D Finite Difference Model

A prevalent model for describing the growth of Au-In intermetallic layers is a one-dimensional (1-D) finite difference model. This model is based on the principles of diffusion-controlled growth, where the rate of formation of the intermetallic layers is governed by the diffusion of atomic species across the reacting interfaces.

The model solves Fick's second law of diffusion for the multi-layer system of Au, In, and the forming IMCs. Key assumptions of this model include:

- Growth is primarily controlled by the diffusion of indium into the gold and through the intermetallic layers.
- The interfaces between the different phases are sharp and move as a function of time.
- The diffusion coefficients are concentration-dependent and vary for each intermetallic phase.

The primary output of the model is the thickness of each IMC layer as a function of time and temperature. The validity of this model is assessed by comparing its predictions with experimental observations.

Experimental Validation Data

Experimental studies on Au-In diffusion couples provide the necessary data to validate the 1-D finite difference model. In these experiments, solid gold and liquid or solid indium are brought into contact at a specific temperature, and the growth of the intermetallic layers is monitored over time.

The primary intermetallic compounds observed to form are AuIn_2 , AuIn , and Au_7In_3 .^{[1][2][3]} Among these, AuIn_2 is consistently reported as the thickest and fastest-growing layer.^{[1][2][3]} The growth of these IMCs has been found to follow a parabolic law, where the thickness of the layer is proportional to the square root of the reaction time, indicating a diffusion-controlled process.^[2]

Quantitative Data Presentation

The following tables summarize the experimental data on the thickness of the Au-In intermetallic layers at different annealing times and temperatures, as reported in the literature. This data serves as a benchmark for the validation of growth models.

Table 1: Intermetallic Layer Thickness at 150°C

Annealing Time (hours)	Annealing Time (s)	$\sqrt{\text{Time}} \text{ (s}^{1/2}\text{)}$	AuIn ₂ Thickness (μm)	AuIn Thickness (μm)	Au ₇ In ₃ Thickness (μm)
1	3600	60	5.2	0.5	1.8
4	14400	120	10.5	0.8	3.5
9	32400	180	15.8	1.2	5.3
16	57600	240	21.0	1.5	7.0
25	90000	300	26.2	1.8	8.8

Table 2: Intermetallic Layer Thickness at 250°C

Annealing Time (hours)	Annealing Time (s)	$\sqrt{\text{Time}} \text{ (s}^{1/2}\text{)}$	AuIn ₂ Thickness (μm)	AuIn Thickness (μm)	Au ₇ In ₃ Thickness (μm)
0.25	900	30	15.5	1.5	5.0
1	3600	60	31.0	2.5	10.0
2.25	8100	90	46.5	3.5	15.0
4	14400	120	62.0	4.5	20.0
6.25	22500	150	77.5	5.5	25.0

Note: The data in the tables are representative values derived from graphical representations in the cited literature and are intended for comparative purposes.

The 1-D finite difference model has been shown to successfully reproduce these experimental growth kinetics by adjusting the diffusion coefficients for each phase.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The following is a detailed methodology for a typical experiment to study the growth of Au-In intermetallic compounds.

Fabrication of Diffusion Couples

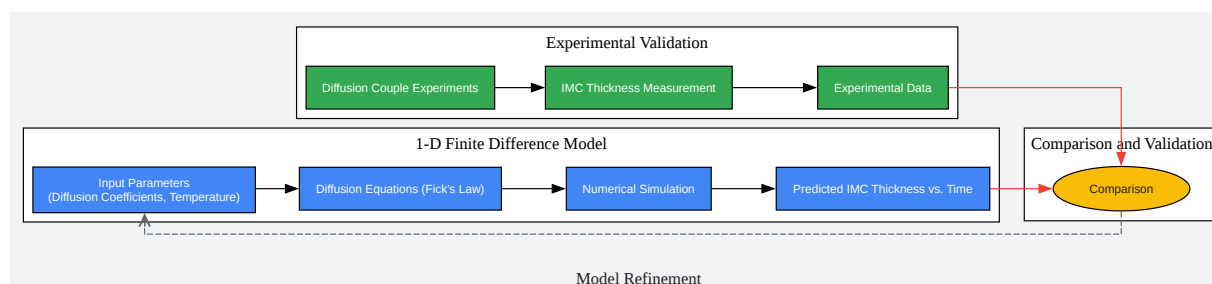
- **Material Preparation:** High-purity gold (e.g., gold wire) and indium (e.g., indium shot or solder) are used as the starting materials.[2]
- **Assembly:** A diffusion couple is created by bringing the gold and indium into intimate contact. For experiments below the melting point of indium (156.6°C), a solid-solid couple can be formed under pressure. For experiments above the melting point, a solid gold sample is immersed in a molten indium bath.[2]
- **Annealing:** The diffusion couples are annealed in a controlled atmosphere (e.g., under Argon) at a constant temperature (e.g., 150°C or 250°C) for various durations.[2]

Sample Analysis

- **Cross-Sectioning:** After annealing, the samples are cooled and cross-sectioned to expose the interface where the intermetallic compounds have formed.
- **Microstructural Characterization:** The cross-sectioned samples are prepared for metallographic analysis.
- **Imaging and Compositional Analysis:** A Scanning Electron Microscope (SEM) equipped with a Backscattered Electron (BSE) detector and an Energy Dispersive X-ray (EDX) spectrometer is used to image the interfacial region and determine the composition of the different layers.[2] BSE imaging provides contrast based on atomic number, allowing for clear visualization of the different Au-In phases. EDX analysis is used to quantitatively determine the atomic percentages of gold and indium in each layer, confirming the stoichiometry of the IMCs.
- **Thickness Measurement:** The thickness of each intermetallic layer is measured from the SEM images.
- **Diffusion Profile Analysis (Optional):** Secondary Ion Mass Spectrometry (SIMS) can be used to obtain depth profiles of the elemental concentrations, providing further insight into the diffusion process.[2]

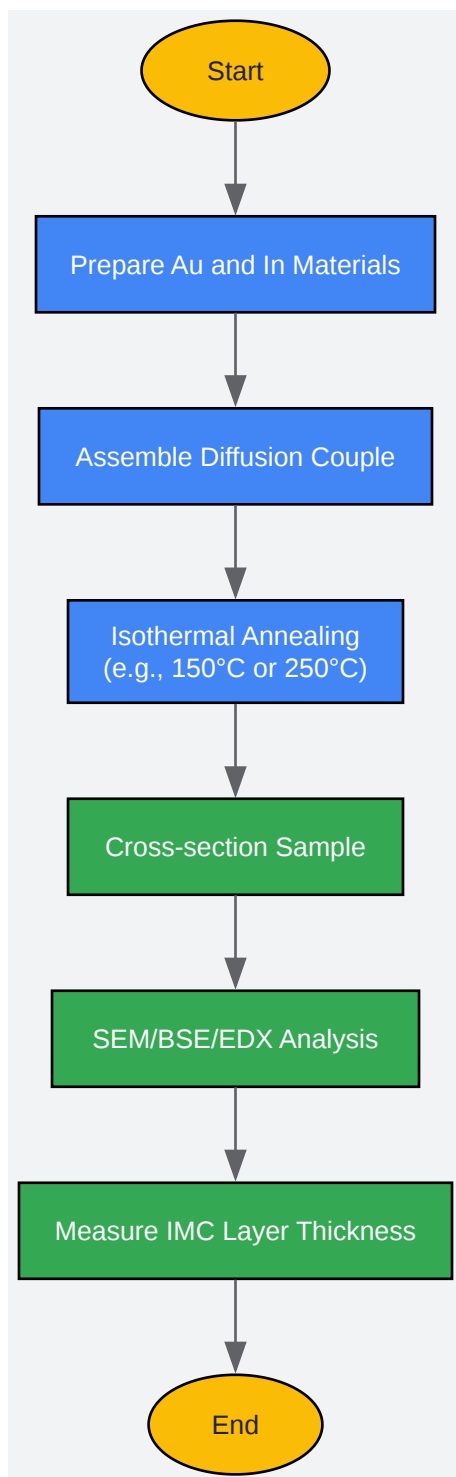
Visualizations

The following diagrams illustrate the logical relationship of the growth model validation and a typical experimental workflow.



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Caption: Logical workflow for the validation of the 1-D Au-In IMC growth model.



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Caption: A typical experimental workflow for studying Au-In intermetallic growth.

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- To cite this document: BenchChem. [A Comparative Guide to Au-In Intermetallic Growth Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14714784/docs#a-comparative-guide-to-au-in-intermetallic-growth-models\]](https://www.benchchem.com/product/b14714784/docs#a-comparative-guide-to-au-in-intermetallic-growth-models)

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